

Validating Optical Transparency of Adamantyl Derivatives at 193 nm

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Compound of Interest

Compound Name: (3-Ethyl-1-adamantyl)acetic acid

CAS No.: 101821-81-2

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A Comparative Technical Guide for High-Performance Photoresists

Executive Summary: The 193 nm Transparency Paradox

The transition from KrF (248 nm) to ArF (193 nm) lithography created a fundamental materials science crisis. The phenolic resins (novolaks) used at 248 nm are opaque at 193 nm due to strong

electronic transitions in the aromatic rings.

Adamantyl derivatives (e.g., 1-adamantyl methacrylate, 2-methyl-2-adamantyl methacrylate) emerged as the solution by offering a "Transparency-Etch Resistance" compromise. Their alicyclic (diamondoid) structure lacks conjugated double bonds—ensuring transparency at 193 nm—while their high carbon density provides plasma etch resistance comparable to aromatic compounds.

Comparative Analysis: Adamantyl vs. Alternatives

The following analysis contrasts Adamantyl derivatives with aromatic systems (historical reference) and alternative alicyclic systems (Norbornene).

Table 1: Material Performance Metrics at 193 nm

Feature	Adamantyl Derivatives (e.g., MAdMA)	Aromatic Resins (e.g., PHS/Novolak)	Norbornene Derivatives (e.g., COMA)
Optical Transparency (193 nm)	High (Transparent)	Zero (Opaque, OD > 1.0/m)	High (Transparent)
Electronic Transition	(Vacuum UV < 150 nm)	(Strong absorption ~193 nm)	
Etch Resistance	High (Ohnishi Parameter ~3.0)	Very High (Ohnishi Parameter < 3.0)	Moderate to High
Glass Transition ()	High ()	Moderate ()	Variable (often lower)
Primary Limitation	Hydrophobicity (requires lactone comonomers)	Absorbance (unusable at 193 nm)	Polymerization yield / Metal contamination

“

Technical Insight (The Ohnishi Parameter): Etch resistance is empirically inversely proportional to the Ohnishi parameter:

, where

is total atoms,

is carbon atoms, and

is oxygen atoms. Adamantane's high carbon content minimizes this value, validating its use as an etch barrier [1].

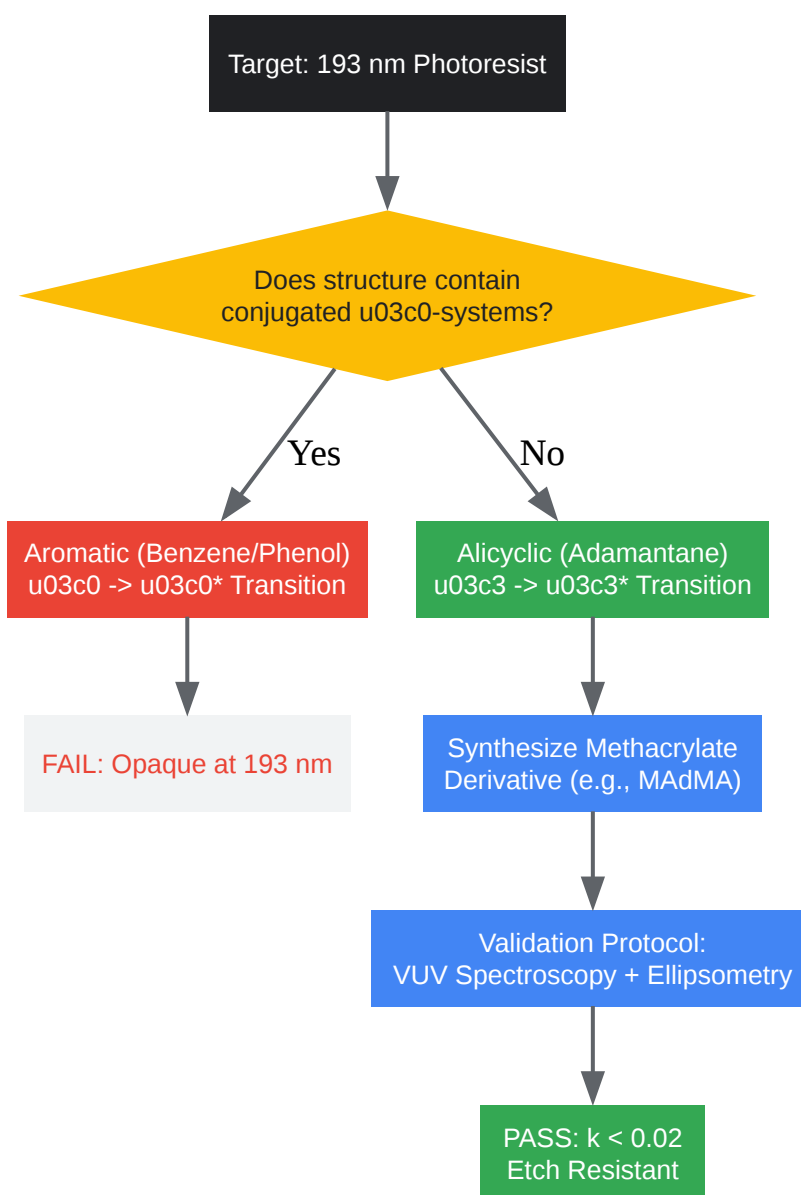
Mechanistic Logic: Why Adamantane Works

The optical clarity of adamantane at 193 nm is dictated by its molecular orbital structure. Unlike benzene, which has low-energy

transitions accessible by 193 nm photons (6.4 eV), adamantane is fully saturated. Its lowest energy transitions are

, which occur in the Vacuum UV (VUV) range (typically < 150 nm). Consequently, at 193 nm, the molecule acts as a transparent window.

Diagram 1: Material Selection Logic & Validation Pathway



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Caption: Decision tree illustrating the exclusion of aromatics due to electronic transitions and the selection of adamantyl derivatives for 193 nm transparency.

Experimental Protocols: Validating Transparency

To objectively validate the transparency of an adamantyl derivative, you must measure the Complex Refractive Index (

), specifically the extinction coefficient (

) at 193 nm.

Protocol A: VUV Spectroscopic Ellipsometry (VUV-VASE)

Standard for determining optical constants (

and

).

Prerequisites:

- Substrate: Semiconductor-grade Silicon (Si) wafer.
- Environment: Nitrogen () purge (Oxygen absorbs strongly at 193 nm).

Step-by-Step Methodology:

- Sample Preparation:
 - Dissolve the adamantyl polymer (e.g., Poly(MAdMA-co-GBLMA)) in propylene glycol monomethyl ether acetate (PGMEA).
 - Filter solution through a 0.2 μm PTFE filter to remove aggregates.
 - Spin coat onto a clean Si wafer to achieve a target thickness of ~150–200 nm.
 - Soft Bake (PAB): Bake at 100°C for 60 seconds to remove solvent. Solvent residues can artificially inflate absorbance.
- Measurement:
 - Load sample into the VUV-VASE chamber.

- Purge: Purge with high-purity

until

levels are < 5 ppm.
- Scan: Acquire ellipsometric parameters (

and

) over the spectral range 140 nm – 300 nm at multiple angles of incidence (e.g.,

).
- Data Modeling:
 - Fit the data using a Cauchy or Sellmeier model for the transparent region (> 250 nm).
 - For the absorbing 193 nm region, use a point-by-point fit or a Tauc-Lorentz oscillator model to extract

(refractive index) and

(extinction coefficient).

Acceptance Criteria:

- Refractive Index (

): Target

.
- Extinction Coefficient (

): Target

(ideally approaches 0).
- Absorbance (

)

):

(calculated as

).

Protocol B: VUV Transmission Spectroscopy

Direct measurement of transmittance.

Prerequisites:

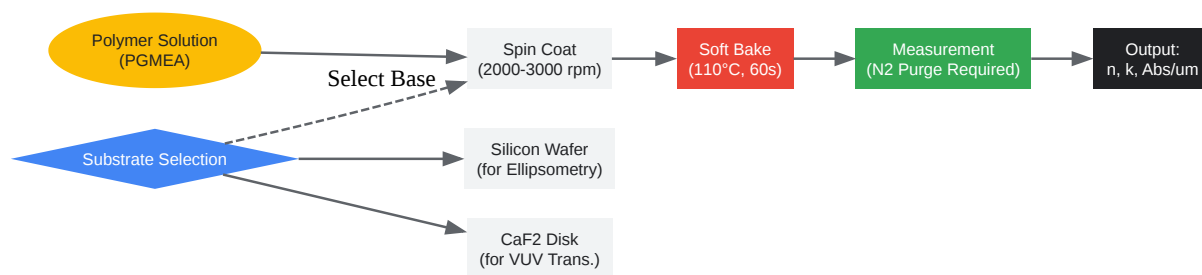
- Substrate: VUV-grade Magnesium Fluoride () or Calcium Fluoride () disk (Quartz/Fused Silica cuts off near 190 nm and may introduce error).

Step-by-Step Methodology:

- Blank Measurement: Measure the transmittance () of the bare substrate under purge.
- Coating: Spin coat the adamantyl resist onto the disk (same bake conditions as Protocol A).
- Sample Measurement: Measure transmittance () of the coated substrate.
- Calculation:
 - Calculate Transmittance ().

- Convert to Absorbance per micron () using film thickness measured via profilometry.

Diagram 2: Experimental Workflow



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Caption: Workflow for preparing and characterizing optical films. Note the critical N2 purge step during measurement.

References

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Sources

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